

Personal protective equipment for handling N-3-Hydroxybutyryl-L-homoserine lactone

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Compound of Interest

Compound Name: *N-3-Hydroxybutyryl-L-homoserine lactone*

Cat. No.: *B15565330*

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Essential Safety and Handling Guide for N-3-Hydroxybutyryl-L-homoserine lactone

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **N-3-Hydroxybutyryl-L-homoserine lactone**. The following procedures ensure safe operational handling and disposal of this compound.

Chemical Identifier:

- Name: **N-3-Hydroxybutyryl-L-homoserine lactone**
- Synonyms: 3-OH-C4-HSL, N-3-hydroxybutanoyl-L-Homoserine lactone, N-3-hydroxybutyryl-L-HSL^{[1][2]}
- CAS Number: 1325550-06-8^[1]

Hazard Assessment: According to the Globally Harmonized System (GHS), **N-3-Hydroxybutyryl-L-homoserine lactone** is not classified as a hazardous substance.^[1] Safety data sheets indicate no specific label elements such as hazard pictograms, signal words, or hazard statements.^[1] Both NFPA and HMIS ratings for health, fire, and reactivity are 0, signifying a minimal hazard.^[1] However, as a standard precaution with all research chemicals,

it should be handled with care to avoid ingestion, inhalation, and contact with skin and eyes.[\[2\]](#)
[\[3\]](#)

Personal Protective Equipment (PPE)

While **N-3-Hydroxybutyryl-L-homoserine lactone** is not classified as hazardous, adherence to standard laboratory safety protocols is essential. The following PPE is recommended to minimize exposure and ensure a safe working environment.

PPE Category	Item	Specifications & Use
Hand Protection	Disposable Nitrile Gloves	Provides a barrier against incidental skin contact. [4] [5] Change gloves immediately if contaminated.
Eye Protection	Safety Glasses with Side Shields	Protects eyes from potential splashes or aerosols. [4] [6]
Body Protection	Laboratory Coat	Shields skin and personal clothing from accidental spills. [4] [7]
General Attire	Long Pants and Closed-Toe Shoes	Standard laboratory practice to protect against spills and physical hazards. [5] [6]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Area Setup:

- Ensure the work area is clean and uncluttered.
- Verify that an eyewash station and safety shower are readily accessible.[\[8\]](#)
- Assemble all necessary equipment and reagents before handling the compound.

2. Donning Personal Protective Equipment (PPE):

- Put on a laboratory coat, ensuring it is fully buttoned.
- Wear safety glasses with side shields.
- Put on disposable nitrile gloves.

3. Handling the Compound:

- **N-3-Hydroxybutyryl-L-homoserine lactone** is typically supplied as a solid.[2]
- When preparing solutions, work in a well-ventilated area.
- Avoid creating dust when handling the solid form.
- The compound is soluble in organic solvents such as DMSO and dimethylformamide.[2][3]
Use of ethanol or other primary alcohols is not recommended as they can open the lactone ring.[2][3]
- After handling, wash hands thoroughly with soap and water.[2]

4. Storage:

- Store the compound at -20°C for long-term stability.[2][9]
- Keep the container tightly closed.[1]

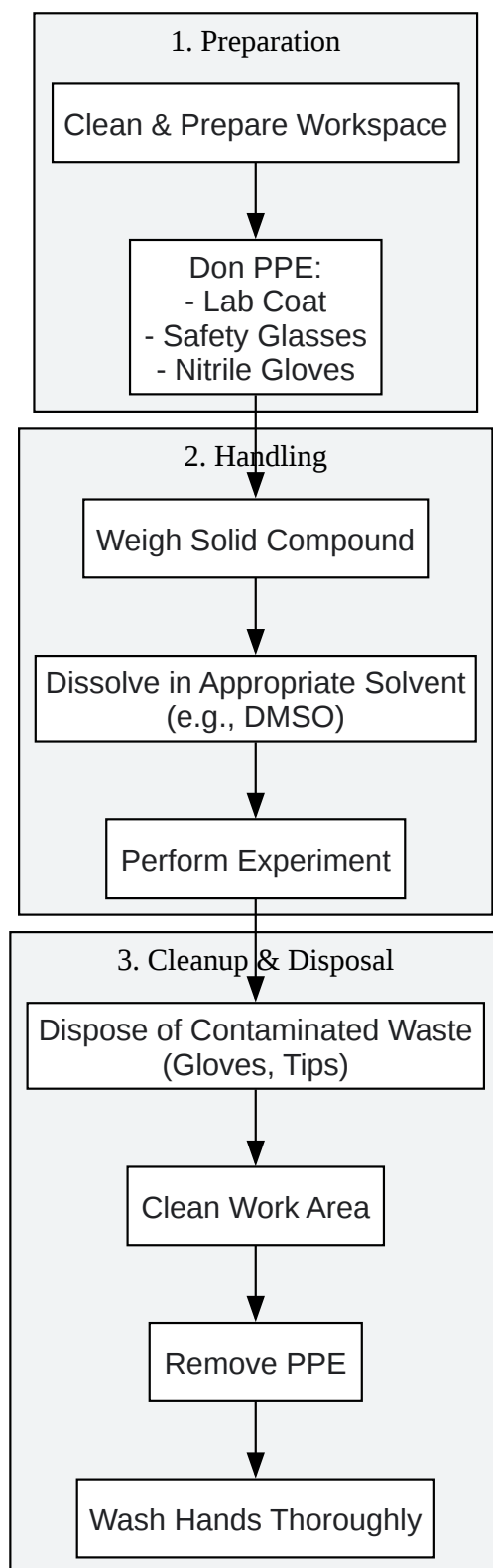
Disposal Plan

Proper disposal of **N-3-Hydroxybutyryl-L-homoserine lactone** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Small Quantities:** For very small research quantities, disposal with household waste may be permissible, but always follow institutional and local regulations.[1]
- **Chemical Waste:** Larger quantities and contaminated materials (e.g., gloves, pipette tips) should be disposed of as chemical waste. Place in a suitable, sealed container labeled for chemical waste disposal.

- Regulations: All disposal must be conducted in accordance with official local, state, and federal regulations.^[1] Do not allow the product to enter sewers or waterways.^[1]

Experimental Workflow for Handling **N-3-Hydroxybutyryl-L-homoserine lactone**



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